

4-Penten-2-one molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Penten-2-one

Cat. No.: B1216878

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In-depth Technical Guide: 4-Penten-2-one

This guide provides a focused overview of the fundamental physicochemical properties of **4-Penten-2-one**, tailored for researchers, scientists, and professionals in drug development.

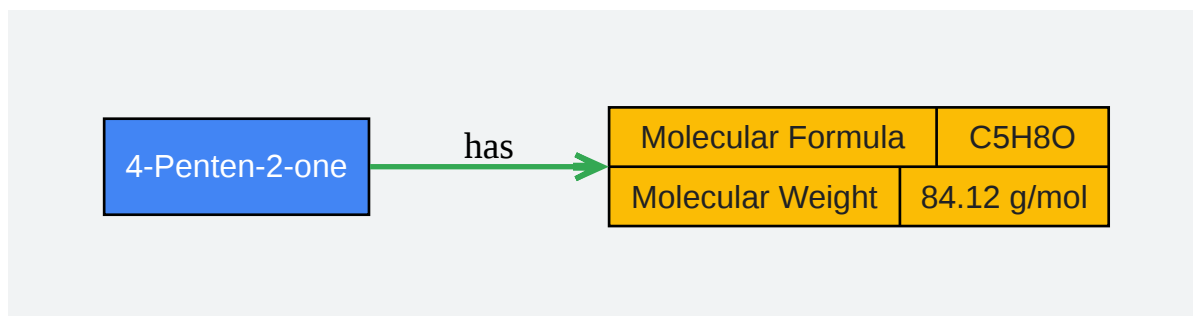
Physicochemical Data Summary

The essential quantitative data for **4-Penten-2-one** is summarized in the table below for straightforward reference and comparison.

Property	Value	Source
Molecular Formula	C5H8O	[1]
Molecular Weight	84.12 g/mol	[1]
Alternate Molecular Weight	84.1179	[2]
Exact Mass	84.057514874 Da	[1]

Logical Relationships of Key Identifiers

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **4-Penten-2-one**.



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Fig. 1: Key Identifiers for **4-Penten-2-one**

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References

- 1. 4-Penten-2-one | C₅H₈O | CID 83797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Penten-2-one | lookchem [lookchem.com]
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Address: 3281 E Guasti Rd
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